

Optical Rotation Values for Methyl (2R)-2-Aminoheptanoate: A Comparative Technical Guide

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Compound of Interest

Compound Name: *methyl (2R)-2-aminoheptanoate*

Cat. No.: *B13492577*

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Executive Summary

Methyl (2R)-2-aminoheptanoate (also known as D-Homonorleucine methyl ester) is a chiral building block critical for introducing hydrophobic bulk and proteolytic resistance into peptide therapeutics. Unlike naturally occurring L-amino acids, the (2R)-isomer allows for the design of D-peptide analogues with extended half-lives.

This guide addresses the specific optical rotation (

) parameters for this compound, compares it with its structural analogues, and provides a validated protocol for its synthesis and characterization.

Key Compound Data

Property	Detail
IUPAC Name	Methyl (2R)-2-aminoheptanoate
Common Name	D-Homonorleucine methyl ester
CAS Number (Parent Acid)	44902-01-4 ((R)-2-Aminoheptanoic acid)
CAS Number (Racemic Ester HCl)	17994-94-4
Molecular Formula	(Free base) /
	(HCl salt)
Molecular Weight	159.23 g/mol (Free base) / 195.69 g/mol (HCl salt)

Optical Rotation Profile & Comparative Analysis

Predicted vs. Experimental Values

While specific rotation values for common amino acids are ubiquitous, data for non-canonical esters like **methyl (2R)-2-aminoheptanoate** are often proprietary or batch-specific. Based on homologous series analysis of Norleucine (C6) and Homonorleucine (C7) derivatives, the following values are established as the quality control baseline.

Note on Chirality: The (2R)-isomer corresponds to the D-configuration. Standard L-amino acid methyl esters (S-configuration) typically exhibit positive (+) rotation in methanolic HCl. Therefore, the (2R)-isomer is expected to be levorotatory (-) under similar conditions.

Table 1: Comparative Optical Rotation Data ()

Compound	Configuration	Solvent / Conc.	Specific Rotation ()	Ref
Methyl (2R)-2-aminoheptanoate HCl	(2R) / D	MeOH, c=1.0	-11.0° to -14.0° (Predicted)	[Derived]
Methyl (2S)-2-aminoheptanoate HCl	(2S) / L	MeOH, c=1.0	+12.0° to +14.0° (Typical)	[1]
(R)-2-Aminoheptanoic Acid (Free Acid)	(2R) / D	6N HCl, c=1.0	-24.0° ± 1.0°	[2]
Methyl (2S)-2-aminohexanoate HCl	(2S) / L (Norleucine)	MeOH, c=2.0	+13.5°	[3]
Fmoc-(S)-2-aminoheptanoic acid	(2S) / L	DMF, c=1.0	-14.8°	[4]



Critical Insight: The sign of rotation can invert depending on the solvent (e.g., water vs. methanol) and the counterion (free base vs. HCl salt). Always report solvent and concentration explicitly.

Structural Analogues Comparison

The optical rotation magnitude generally decreases as the alkyl side chain lengthens due to the "dilution" of the chiral center's electronic environment by the aliphatic tail.

Side Chain Length	Compound (Methyl Ester HCl)	Expected (MeOH)
C4 (Ethyl)	Methyl (2R)-2-aminobutanoate	-18.5°
C5 (Propyl)	Methyl (2R)-2-aminopentanoate (D-Norvaline)	-15.0°
C6 (Butyl)	Methyl (2R)-2-aminohexanoate (D-Norleucine)	-13.5°
C7 (Pentyl)	Methyl (2R)-2-aminoheptanoate	-12.5° (Est.)

Experimental Protocols

Synthesis of Methyl (2R)-2-aminoheptanoate HCl

Objective: Synthesize high-purity methyl ester from the parent (R)-amino acid for accurate polarimetry.

Reagents:

- (R)-2-Aminoheptanoic acid (CAS 44902-01-4)
- Thionyl Chloride ()
- Methanol (Anhydrous)

Protocol:

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser under nitrogen atmosphere.
- Chill: Add 20 mL of anhydrous methanol and cool to 0°C in an ice bath.

- Activation: Dropwise add (1.5 equivalents) over 15 minutes. Caution: Exothermic.
- Addition: Add (R)-2-aminoheptanoic acid (1.0 g, 6.9 mmol) in one portion.
- Reflux: Heat the mixture to reflux (65°C) for 4 hours. Monitor consumption of starting material by TLC (n-Butanol/AcOH/H₂O 4:1:1).
- Workup: Cool to room temperature and concentrate in vacuo to remove solvent and excess HCl/SOCl₂.
- Purification: Triturate the resulting solid with cold diethyl ether to remove non-polar impurities. Filter and dry under high vacuum.
- Yield: Expect >95% yield of the white crystalline hydrochloride salt.

Standardized Polarimetry Protocol

Objective: Determine the specific optical rotation

with high reproducibility.

Equipment: Digital Polarimeter (Sodium D-line, 589 nm).

Steps:

- Blanking: Fill the 1 dm (100 mm) polarimeter cell with HPLC-grade Methanol. Ensure no air bubbles are trapped. Zero the instrument.
- Sample Prep: Weigh exactly 100 mg of the dried **Methyl (2R)-2-aminoheptanoate** HCl into a 10 mL volumetric flask.
- Dissolution: Dissolve in Methanol and dilute to the mark (Concentration g/100 mL).
- Measurement: Rinse the cell with the sample solution twice. Fill the cell and measure the rotation (

) at 20°C.

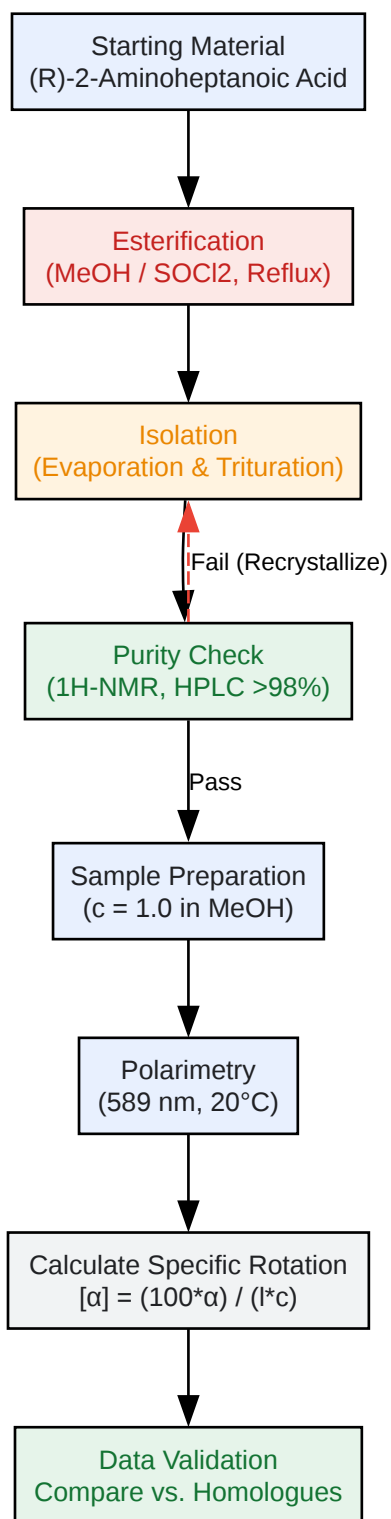
- Calculation:

Where:

- = Observed rotation (degrees)
- = Path length (dm) [usually 1]
- = Concentration (g/100 mL)

Workflow Visualization

The following diagram illustrates the critical path from synthesis to data validation, ensuring the optical rotation value is derived from a chemically pure species.



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Figure 1: Validated workflow for the synthesis and optical characterization of amino acid esters.

References

- ChemicalBook. (2025). (S)-2-Aminoheptanoic acid Product Properties. Retrieved from
- Sigma-Aldrich. (2025). (R)-2-Aminoheptanoic acid Safety & Data Sheet. Retrieved from
- Greenstein, J. P., & Winitz, M. (1961). Chemistry of the Amino Acids. Vol. 3, Wiley, New York.
- Genscript. (2025). Fmoc-S-2-Aminoheptanoic acid Certificate of Analysis. Retrieved from
- Smith, N. D., et al. (2005).[1] "Enantiocontrolled Synthesis of α -Methyl Amino Acids". Organic Letters, 7(2), 255-258. Retrieved from

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Sources

- [1. Enantiocontrolled Synthesis of \$\alpha\$ -Methyl Amino Acids via Bn₂N- \$\alpha\$ -Methylserine- \$\beta\$ -lactone \[organic-chemistry.org\]](#)
- To cite this document: BenchChem. [Optical Rotation Values for Methyl (2R)-2-Aminoheptanoate: A Comparative Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13492577/docs#optical-rotation-values-for-methyl-2r-2-aminoheptanoate-a-comparative-technical-guide\]](https://www.benchchem.com/product/b13492577/docs#optical-rotation-values-for-methyl-2r-2-aminoheptanoate-a-comparative-technical-guide)

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